

Pigment Brown 24: A Technical Guide to its Chemical Composition and Stoichiometry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Chrome antimony titanium buff rutile*

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Pigment Brown 24, identified by the Colour Index (C.I.) number 77310 and CAS number 68186-90-3, is a complex inorganic colored pigment with significant applications in various industries, including plastics, ceramics, coatings, and building materials.^{[1][2][3][4][5][6][7]} Its excellent stability, durability, and non-toxic nature make it a subject of interest for scientific research and development. This technical guide provides an in-depth analysis of the chemical composition and stoichiometry of Pigment Brown 24.

Chemical Composition and Crystal Structure

Pigment Brown 24 is a **chrome antimony titanium buff rutile** pigment.^{[2][6][8][7][9]} It is a solid, complex inorganic pigment based on a titanium dioxide (TiO_2) backbone.^{[1][7]} The distinct brown hue of the pigment is a result of the partial substitution of titanium (Ti^{4+}) ions in the rutile crystal lattice with chromium (Cr^{3+}) and antimony (Sb^{5+}) ions.^[1] The crystal structure is that of rutile, which is the most stable polymorph of TiO_2 .^{[3][4][9]} This substitution of ions within the stable rutile lattice is crucial to the pigment's chemical inertness and high stability.^[1]

The general chemical formula for Pigment Brown 24 can be represented as $(Ti, Cr, Sb)O_2$.^{[4][10][9][11][12]} This notation indicates a solid solution where chromium and antimony are integrated into the titanium dioxide crystal structure.

Stoichiometry

The precise stoichiometry of Pigment Brown 24 can vary depending on the manufacturing process and the desired color characteristics. However, a representative molar characterization of a technical grade of this pigment is given as $(\text{Ti}_{0.94}\text{Sb}_{0.03}\text{Cr}_{0.03})\text{O}_2$.^[1] This formula indicates that for every 100 moles of the metal oxide, approximately 94 moles are titanium, 3 moles are antimony, and 3 moles are chromium. The overall charge neutrality is maintained by the mixed valency of the metal ions within the oxide lattice.

Quantitative Data

The following table summarizes the key quantitative data for Pigment Brown 24 based on available information.

Parameter	Value	Reference
CAS Number	68186-90-3	[1][2][3][4][5][6]
C.I. Number	77310	[2][5][8][7][9]
Chemical Formula	$(\text{Ti}, \text{Cr}, \text{Sb})\text{O}_2$	[4][9][11][12]
Molar Characterization	$(\text{Ti}_{0.94}\text{Sb}_{0.03}\text{Cr}_{0.03})\text{O}_2$	[1]
Chemical Composition	Chromium/Antimony/Titanium Oxide	[3][4][10][6][11]
Crystal Structure	Rutile	[3][4][9]
Density (g/cm ³)	4.0 - 5.0	[1]
Melting Point (°C)	> 1000	[1]

Experimental Protocols

Synthesis of Pigment Brown 24

The industrial production of Pigment Brown 24 involves a high-temperature solid-state reaction, also known as calcination.^{[1][3][7]} While specific proprietary details may vary between manufacturers, the general methodology is as follows:

- Raw Material Preparation: The starting materials are finely divided metal oxides, hydroxides, or carbonates.^[1] For Pigment Brown 24, these typically include a titanium dioxide source (e.g., anatase or rutile TiO_2), a trivalent chromium source, and a pentavalent antimony source.^{[1][7]}
- Mixing: The raw materials are intimately mixed in precise stoichiometric ratios to achieve the desired final composition and color.
- Calcination: The mixture is heated in a furnace to temperatures ranging from 1000 to 1200 °C.^[1] During this process, the metal ions diffuse into the titanium dioxide lattice, forming a stable solid solution with the rutile structure. The oxidation of trivalent antimony to the pentavalent state can be facilitated by the presence of an oxidizing atmosphere (e.g., air) or the addition of oxidizing agents like nitric acid.^[1]
- Cooling and Milling: After calcination, the resulting pigment clinker is cooled and then milled to achieve the desired particle size distribution for its intended application.
- Quality Control: The final product undergoes rigorous quality control tests to ensure color consistency, particle size, and chemical composition.

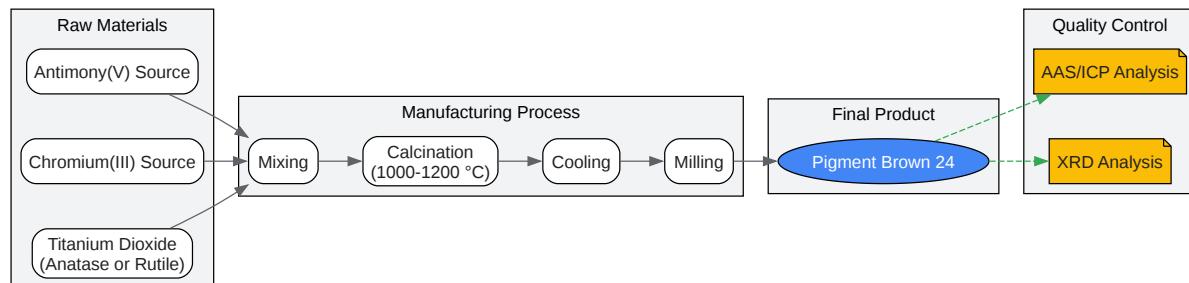
Analytical Methods for Characterization

The chemical composition and structure of Pigment Brown 24 are typically confirmed using various analytical techniques:

- X-ray Diffraction (XRD): This technique is used to confirm the rutile crystal structure of the pigment and to ensure the absence of unreacted starting materials or other crystalline phases.
- Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma-Atomic Emission Spectrometry (ICP-AES): These methods are employed to determine the elemental composition of the pigment, specifically the concentrations of titanium, chromium, and antimony.^[1] This analysis is crucial for verifying the stoichiometry of the final product.

Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of Pigment Brown 24.



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Caption: Synthesis workflow for Pigment Brown 24.

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- To cite this document: BenchChem. [Pigment Brown 24: A Technical Guide to its Chemical Composition and Stoichiometry]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1168507#chemical-composition-and-stoichiometry-of-pigment-brown-24\]](https://www.benchchem.com/product/b1168507#chemical-composition-and-stoichiometry-of-pigment-brown-24)

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